

Technical Support Center: Para-Cypermethrin Formulations

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Compound of Interest

Compound Name: *para-Cypermethrin*

Cat. No.: *B127412*

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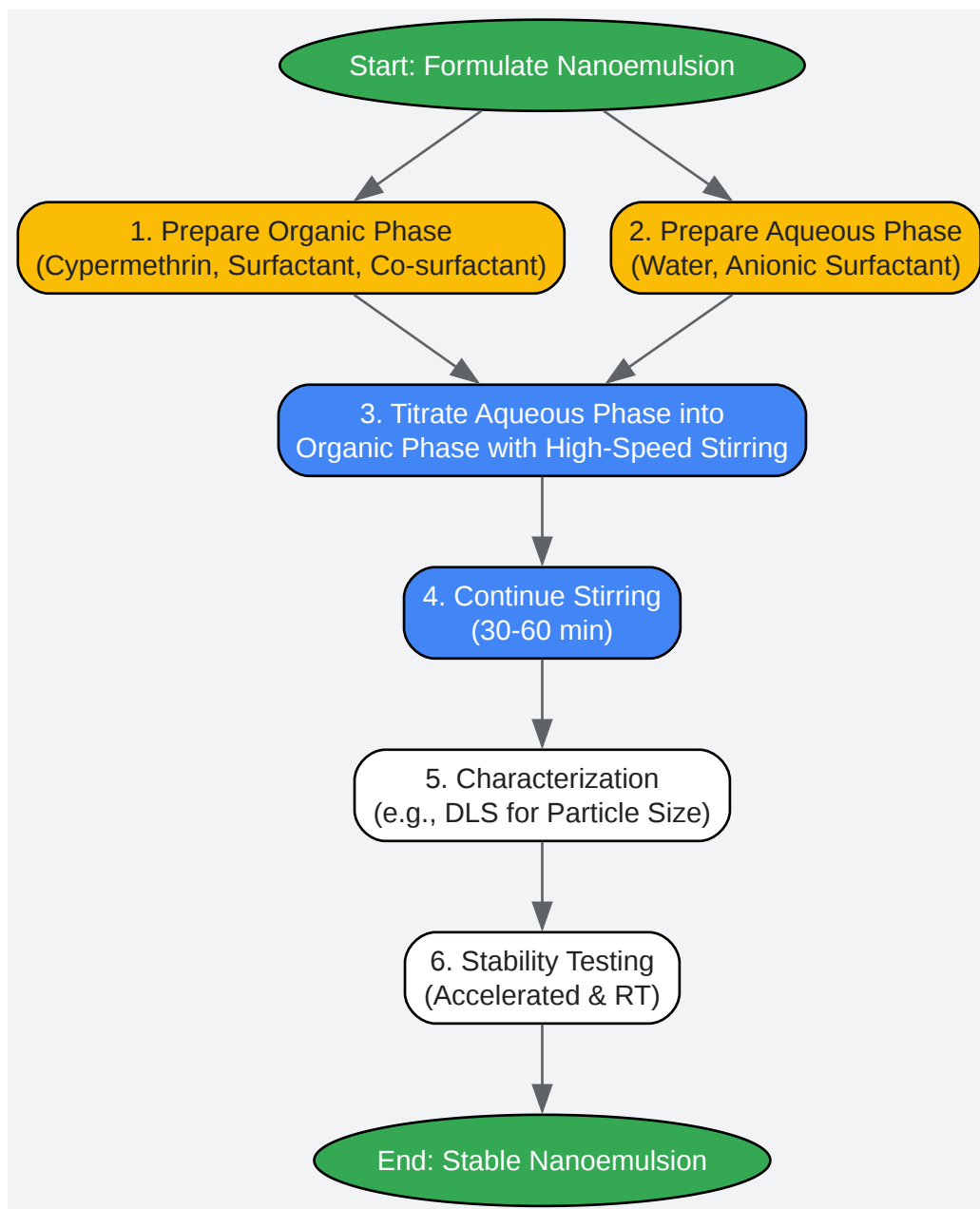
Welcome to the technical support center for **para-Cypermethrin** formulations. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experimental work.

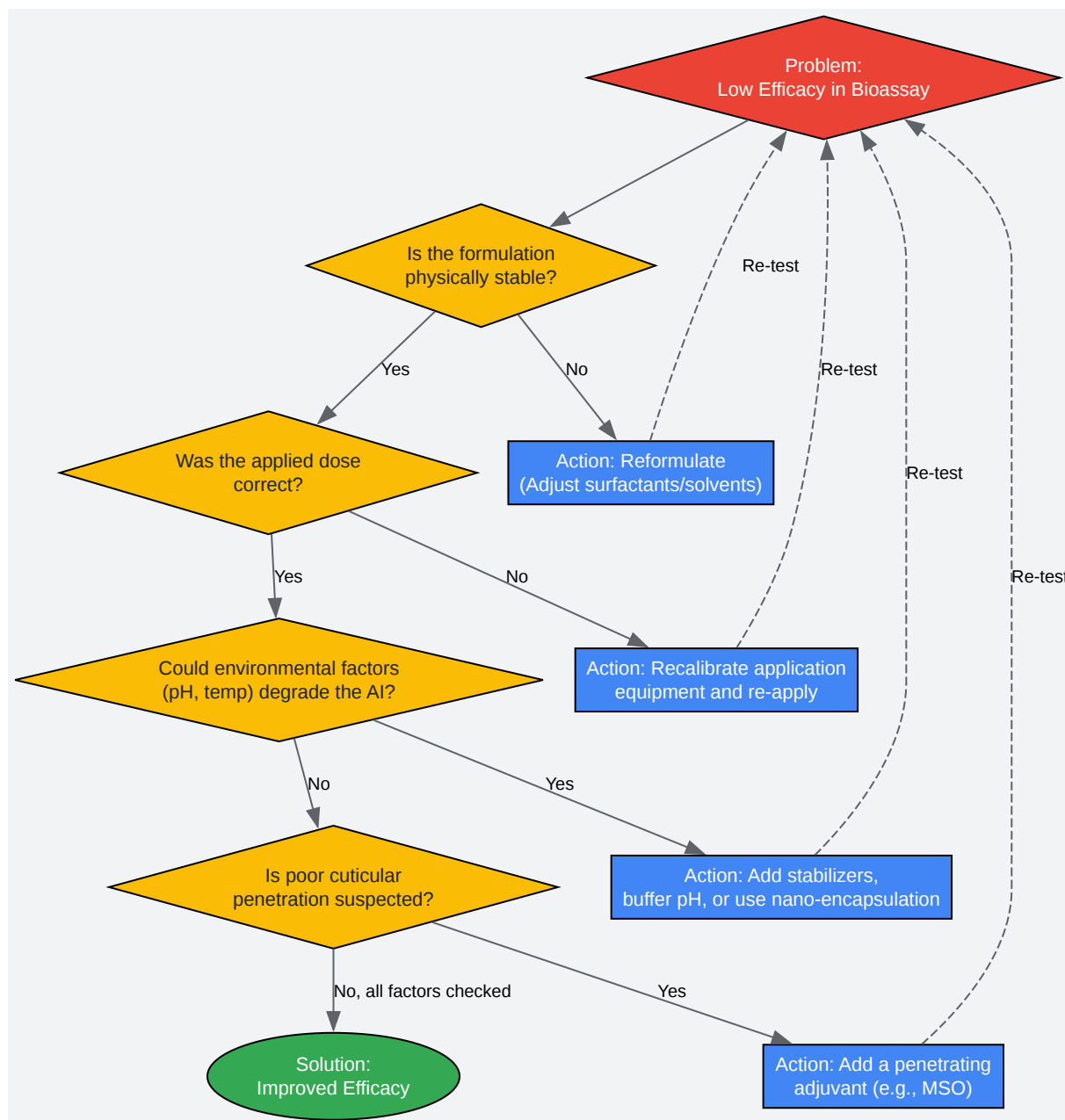
Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **para-Cypermethrin**?

A1: **Para-Cypermethrin**, a synthetic pyrethroid insecticide, functions as a potent neurotoxin to insects.^{[1][2]} Its primary mode of action involves targeting the voltage-gated sodium channels in the insect's nervous system.^{[3][4]} It binds to these channels, locking them in an open state.^{[4][5]} This action leads to a continuous influx of sodium ions, causing nerve cell membranes to remain depolarized. The result is uncontrolled nerve firing, leading to tremors, paralysis, and ultimately, the death of the insect.^{[2][4]}







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